

Application Notes: Characterization of TC-C 14G in a cAMP Functional Assay

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Compound of Interest

Compound Name: TC-C 14G

Cat. No.: B15615916

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Audience: Researchers, scientists, and drug development professionals.

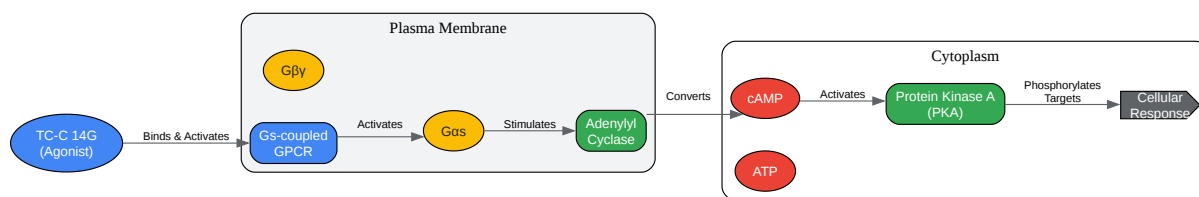
Introduction:

Cyclic AMP (cAMP) is a critical second messenger that plays a pivotal role in cellular signaling cascades initiated by the activation of G-protein coupled receptors (GPCRs). GPCRs that couple to the stimulatory G-protein (Gs) activate adenylyl cyclase, leading to an increase in intracellular cAMP levels. Conversely, GPCRs that couple to the inhibitory G-protein (Gi) suppress adenylyl cyclase activity, resulting in a decrease in cAMP. Consequently, measuring intracellular cAMP levels provides a robust and widely used method for assessing the activity of compounds that modulate GPCRs.

These application notes provide a comprehensive guide for utilizing **TC-C 14G** in a cAMP functional assay to determine its pharmacological profile. The protocols outlined below are designed for characterizing **TC-C 14G** as either a potential agonist or antagonist for both Gs- and Gi-coupled GPCRs.

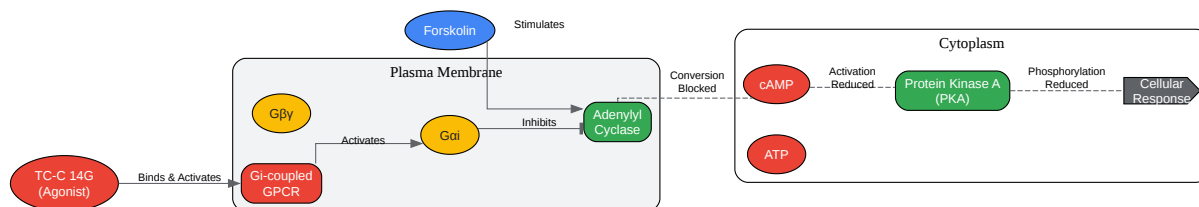
Signaling Pathways

The modulation of intracellular cAMP levels by GPCRs is a fundamental signaling mechanism. The following diagrams illustrate the canonical Gs and Gi signaling pathways.



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Caption: Gs-coupled GPCR signaling pathway.



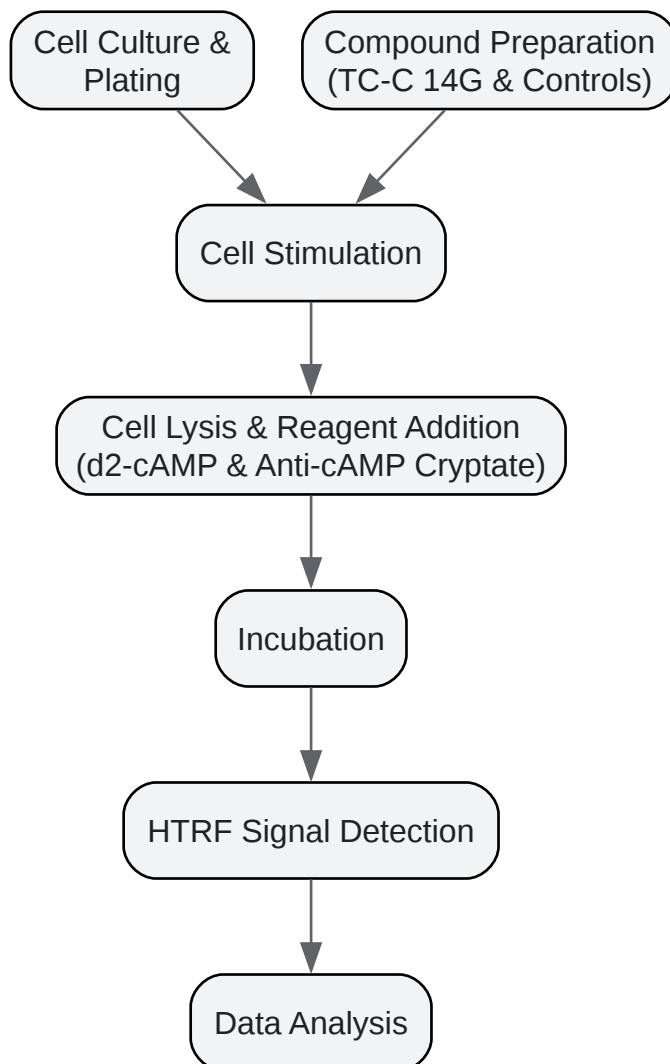
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Caption: Gi-coupled GPCR signaling pathway.

Experimental Protocols

The following protocols outline the steps for determining the effect of **TC-C 14G** on cAMP levels for both Gs- and Gi-coupled receptors. These protocols are based on a homogeneous time-resolved fluorescence (HTRF) assay format, a common method for quantifying cAMP.

General Experimental Workflow



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